

"1-Bromo-3,3-dimethyl-butan-2-ol IUPAC name"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Bromo-3,3-dimethyl-butan-2-ol

Cat. No.: B039165

[Get Quote](#)

An In-Depth Technical Guide to 1-Bromo-3,3-dimethylbutan-2-ol

This technical guide provides a comprehensive overview of the chemical compound 1-bromo-3,3-dimethylbutan-2-ol, including its nomenclature, chemical properties, and a detailed protocol for its synthesis. This document is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry.

Compound Identification and Properties

The IUPAC name for the compound is 1-bromo-3,3-dimethylbutan-2-ol.^[1] It is a secondary alcohol containing a bromine atom and a bulky tert-butyl group.

Synonyms:

- 1-Bromo-3,3-dimethyl-2-butanol^[1]
- 2-Butanol, 1-bromo-3,3-dimethyl-^[1]

Chemical and Physical Data:

The following table summarizes the key quantitative data for 1-bromo-3,3-dimethylbutan-2-ol. Many of the physical properties are computationally derived due to a lack of experimentally determined values in published literature.

Property	Value	Source
CAS Number	1438-13-7, 117658-14-7	[1]
Molecular Formula	C ₆ H ₁₃ BrO	[1]
Molecular Weight	181.07 g/mol	[1]
Physical Description	Colorless to pale yellow liquid	[2]
Solubility	Soluble in organic solvents, limited solubility in water	[2]
Boiling Point	Data not available in cited sources	
Melting Point	Data not available in cited sources	
Density	Data not available in cited sources	

Safety and Hazards: This compound is classified as a hazardous substance. It is known to cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[1] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. All work should be conducted in a well-ventilated fume hood.

Synthesis of 1-Bromo-3,3-dimethylbutan-2-ol

The primary method for the synthesis of 1-bromo-3,3-dimethylbutan-2-ol is through the halohydrin formation reaction. This involves the electrophilic addition of bromine and a hydroxyl group across a carbon-carbon double bond.

Reaction Scheme:

The synthesis starts from the alkene 3,3-dimethyl-1-butene. This is reacted with N-bromosuccinimide (NBS) in the presence of water, typically with a co-solvent like dimethyl sulfoxide (DMSO) to facilitate solubility.[3][4]



[Click to download full resolution via product page](#)

Caption: Synthesis of 1-bromo-3,3-dimethylbutan-2-ol from 3,3-dimethyl-1-butene.

Experimental Protocol (Representative):

While a specific, peer-reviewed protocol for this exact molecule is not readily available, the following is a representative experimental procedure based on the well-established mechanism of bromohydrin formation from alkenes using NBS.[3][4][5]

Materials:

- 3,3-dimethyl-1-butene
- N-bromosuccinimide (NBS), recrystallized
- Dimethyl sulfoxide (DMSO)
- Deionized water
- Diethyl ether (or other suitable extraction solvent)
- Saturated aqueous sodium bicarbonate solution
- Saturated aqueous sodium thiosulfate solution
- Anhydrous magnesium sulfate
- Round-bottom flask
- Magnetic stirrer
- Separatory funnel
- Rotary evaporator

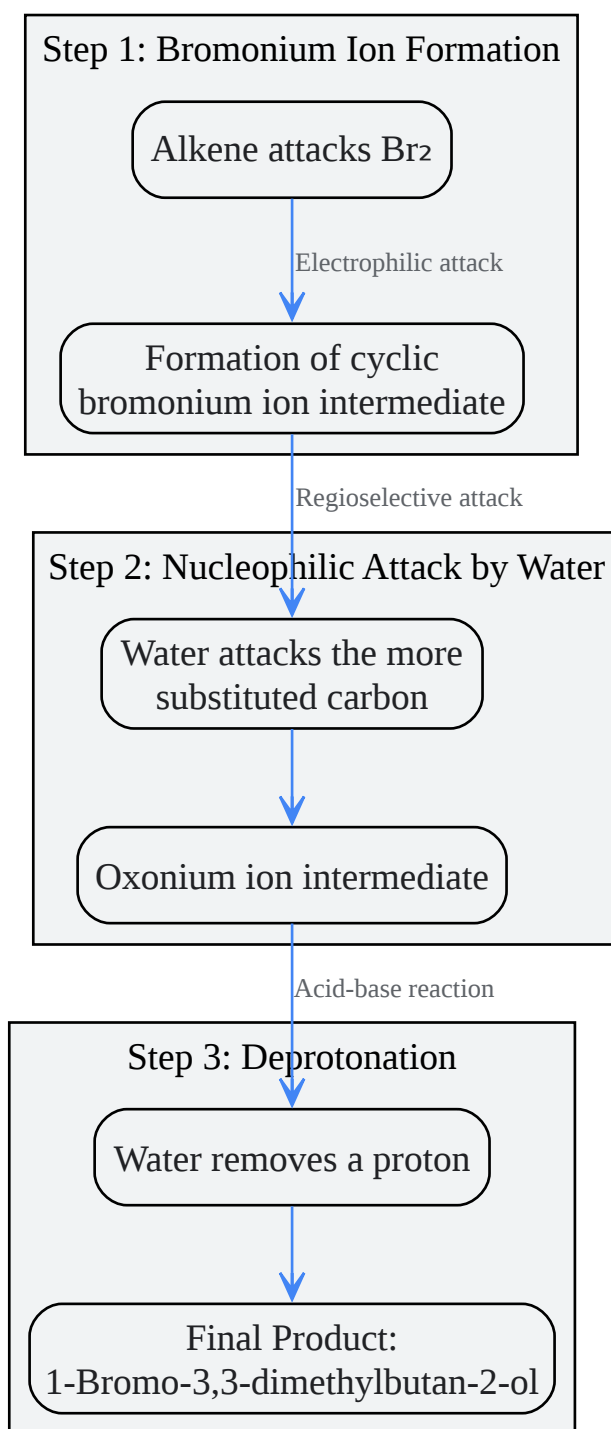
Procedure:

- In a round-bottom flask equipped with a magnetic stirrer, dissolve 3,3-dimethyl-1-butene in a 1:1 mixture of DMSO and water.
- Cool the reaction mixture in an ice bath to 0°C.
- Slowly add N-bromosuccinimide (NBS) to the stirred solution in small portions. It is crucial to use freshly recrystallized NBS to minimize side reactions.^[3]
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Once the starting material is consumed, quench the reaction by adding a saturated aqueous solution of sodium thiosulfate to consume any remaining bromine.
- Transfer the reaction mixture to a separatory funnel and extract the product with diethyl ether (3x volume of the aqueous layer).
- Combine the organic extracts and wash with a saturated aqueous solution of sodium bicarbonate, followed by brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator.
- The crude product can be further purified by flash column chromatography or distillation under reduced pressure to yield pure 1-bromo-3,3-dimethylbutan-2-ol.

Reaction Mechanism

The synthesis proceeds via a three-step mechanism involving a cyclic bromonium ion intermediate.

Mechanism Workflow:



[Click to download full resolution via product page](#)

Caption: Mechanism of bromohydrin formation.

Detailed Explanation:

- **Formation of the Bromonium Ion:** The pi electrons of the double bond in 3,3-dimethyl-1-butene attack a bromine molecule (slowly generated from NBS in the aqueous solution).[3] This forms a three-membered ring intermediate called a bromonium ion, with the positive charge delocalized on the bromine atom.
- **Nucleophilic Attack:** A water molecule, acting as a nucleophile, attacks one of the carbons of the bromonium ion. Due to Markovnikov's rule, the water attacks the more substituted carbon atom, which can better stabilize a partial positive charge. This attack occurs from the side opposite to the bromonium ion, resulting in an anti-addition.[5]
- **Deprotonation:** The resulting oxonium ion is deprotonated by another water molecule to yield the neutral halohydrin product, 1-bromo-3,3-dimethylbutan-2-ol.

This guide provides a foundational understanding of 1-bromo-3,3-dimethylbutan-2-ol for scientific and research applications. Further experimental work is required to determine its precise physical properties and to optimize the synthesis protocol.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-Bromo-3,3-dimethyl-2-butanol | C₆H₁₃BrO | CID 9920537 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. cymitquimica.com [cymitquimica.com]
- 3. chem.libretexts.org [chem.libretexts.org]
- 4. chem.libretexts.org [chem.libretexts.org]
- 5. masterorganicchemistry.com [masterorganicchemistry.com]
- To cite this document: BenchChem. ["1-Bromo-3,3-dimethyl-butan-2-ol IUPAC name"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b039165#1-bromo-3-3-dimethyl-butan-2-ol-iupac-name]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com